

# A Comprehensive Technical Guide on the Physicochemical Properties of Benzathine Benzylpenicillin Tetrahydrate

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## Compound of Interest

Compound Name: Benzathine

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**Abstract:** This technical guide provides an in-depth examination of the core physicochemical properties of **Benzathine** Benzylpenicillin Tetrahydrate, a long-acting antibiotic crucial for the treatment of various bacterial infections. This document collates essential data on its chemical identity, solubility, stability, and spectral characteristics. Detailed experimental protocols for key analytical methods are provided, and logical workflows are visualized to support research and development activities. All quantitative data is presented in structured tables for clarity and comparative analysis.

## Chemical Identity and Structure

**Benzathine** benzylpenicillin is a salt formed from two molecules of benzylpenicillin (penicillin G) and one molecule of N,N'-dibenzylethylenediamine (**benzathine**).<sup>[1][2]</sup> This 2:1 stoichiometric relationship is fundamental to its structure and depot effect.<sup>[1]</sup> The compound typically crystallizes as a tetrahydrate, incorporating four molecules of water into its crystal lattice.<sup>[1][3]</sup>

Table 1: General Physicochemical and Identification Properties

Property	Value	Source(s)
Chemical Name	N,N'-Dibenzylethane-1,2-diamine;bis((2S,5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid);tetrahydrate	[1][4]
Synonyms	Penicillin G Benzathine Tetrahydrate, Benzylpenicillin Benzathine Tetrahydrate	[4][5][6]
Molecular Formula	(C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S) <sub>2</sub> , C <sub>16</sub> H <sub>20</sub> N <sub>2</sub> , 4H <sub>2</sub> O	[3]
Molecular Weight	981.2 g/mol	[1][3][4]
CAS Registry Number	41372-02-5	[3][7][8]
Appearance	White or almost white, crystalline powder; odourless or practically so.	[3][7][9][10]

| Hygroscopicity | Slightly hygroscopic. |[3] |

## Solubility and pH

The limited aqueous solubility of **benzathine** benzylpenicillin is a cornerstone of its clinical efficacy, enabling the creation of a depot upon intramuscular injection from which the active drug is slowly released.[1][2] It is very slightly soluble in water and slightly soluble in alcohol.[2][7][9] Conversely, it is freely soluble in solvents like dimethylformamide and formamide.[1][7][10]

Table 2: Solubility Profile

Solvent	Solubility Description	Quantitative Data (approx.)	Source(s)
Water	Very slightly soluble	1 in 5000 (0.2 mg/mL)	[7]
Ethanol (96%)	Slightly soluble	1 in 65 (15.4 mg/mL)	[7]
Dimethylformamide	Freely soluble	-	[1][7][9][10]
Formamide	Freely soluble	-	[1][7][10]
Chloroform	Sparingly soluble	-	[2]

| Ether | Practically insoluble | - [[3] |

pH: The pH of a saturated solution, or a prepared suspension, typically falls within a range of 4.0 to 7.5, depending on the specific preparation method outlined by various pharmacopoeias. [3][7] For instance, a solution prepared by dissolving 50 mg in 50 mL of dehydrated alcohol and adding 50 mL of water has a pH between 4.0 and 6.5.[7] A saturated solution in carbon dioxide-free water has a pH of 5.0-7.5.[3]

## Crystallographic and Spectroscopic Properties

The solid-state characteristics of **benzathine** benzylpenicillin tetrahydrate have been elucidated through various analytical techniques.

Table 3: Crystallographic Data

Parameter	Value	Source(s)
Crystal System	Monoclinic	[1]
Space Group	P2 <sub>1</sub>	[1]

| Unit Cell Parameters |  $a = 12.4 \text{ \AA}$ ,  $b = 18.2 \text{ \AA}$ ,  $c = 14.7 \text{ \AA}$ ;  $\alpha = 90^\circ$ ,  $\beta = 112^\circ$ ,  $\gamma = 90^\circ$  [[1] |

Table 4: Spectroscopic Characterization Data

Technique	Feature	Wavenumber/Chemical Shift	Source(s)
FTIR	<b><math>\beta</math>-Lactam Ring (C=O stretch)</b>	<b>1770 cm<sup>-1</sup></b>	<b>[1]</b>
	Amide Bond (N-H bend)	1540 cm <sup>-1</sup>	[1]
<sup>1</sup> H NMR (D <sub>2</sub> O)	Phenyl Protons	$\delta$ 7.3–7.5 ppm	[1]
	$\beta$ -Lactam C6-H	$\delta$ 5.5 ppm	[1]

| <sup>13</sup>C NMR |  $\beta$ -Lactam Carbonyl |  $\delta$  175 ppm |[1] |

## Thermal Properties and Stability

**Benzathine** benzylpenicillin tetrahydrate exhibits specific thermal behavior. It has a broad melting point, with reports of sintering at 100°C and melting above 110°C to a cloudy liquid that becomes clear at 135°C.[10][11] Another source indicates a decomposition temperature of >118°C.[12]

Storage and Stability:

- Storage: Should be stored in tightly closed or hermetically sealed containers, protected from light, at a temperature not exceeding 30°C.[3]
- Solution Stability: Stock solutions in DMSO can be stored for up to 6 months at -80°C and 1 month at -20°C.[5][13] Aqueous solutions are rapidly inactivated by acids, alkali hydroxides, and oxidizing agents.[7]

## Experimental Protocols

Detailed methodologies are critical for the accurate characterization and quality control of **benzathine** benzylpenicillin tetrahydrate.

## High-Performance Liquid Chromatography (HPLC) for Assay and Impurity Profiling

This method is used to determine the content of both **benzathine** and benzylpenicillin and to identify related impurities.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Objective: To quantify the active components and assess purity.
- Instrumentation: A standard HPLC system with a UV detector.
- Column: A suitable C18 column (e.g., YMC-Pack ODS-A, Waters Atlantis T3), typically with a 3  $\mu$ m particle size.[\[3\]](#)
- Mobile Phase (Gradient Example):
  - Mobile Phase A: A mixture of a potassium dihydrogen phosphate solution (e.g., 34 g/L, adjusted to pH 3.5), methanol, and water.[\[16\]](#)
  - Mobile Phase B: A similar phosphate buffer with a higher proportion of methanol.[\[16\]](#)
- Sample Preparation:
  - Accurately weigh approximately 2 mg of the powder.[\[14\]](#)
  - Dissolve the sample in 1 mL of dimethylformamide (DMF).[\[14\]](#)
  - Dilute the stock solution with deionized water to a final nominal concentration of 0.2 mg/mL for analysis.[\[14\]](#)
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min.[\[16\]](#)
  - Column Temperature: 40-50°C.[\[3\]](#)[\[16\]](#)
  - Detection: UV spectrophotometry at a specified wavelength.
  - Injection Volume: 20  $\mu$ L.[\[15\]](#)
- Data Analysis: The content of **benzathine** and benzylpenicillin is calculated by comparing the peak areas from the sample chromatogram to those obtained from a reference standard

solution.[15]

## Determination of Water Content (Karl Fischer Titration)

This is the standard pharmacopoeial method for quantifying the water content in the hydrated compound.[3]

- Objective: To confirm the substance is the tetrahydrate form and meets specifications (typically 5.0% to 8.0% w/w).[3]
- Instrumentation: An automatic Karl Fischer titrator.
- Method: Method A (volumetric titration) is typically employed.
- Sample Preparation: Accurately weigh about 0.2 g of the substance and introduce it into the titration vessel containing a suitable solvent (e.g., methanol).
- Procedure: Titrate with the Karl Fischer reagent until the endpoint is reached. The water content is calculated based on the volume of titrant consumed.

## X-Ray Diffraction (XRD)

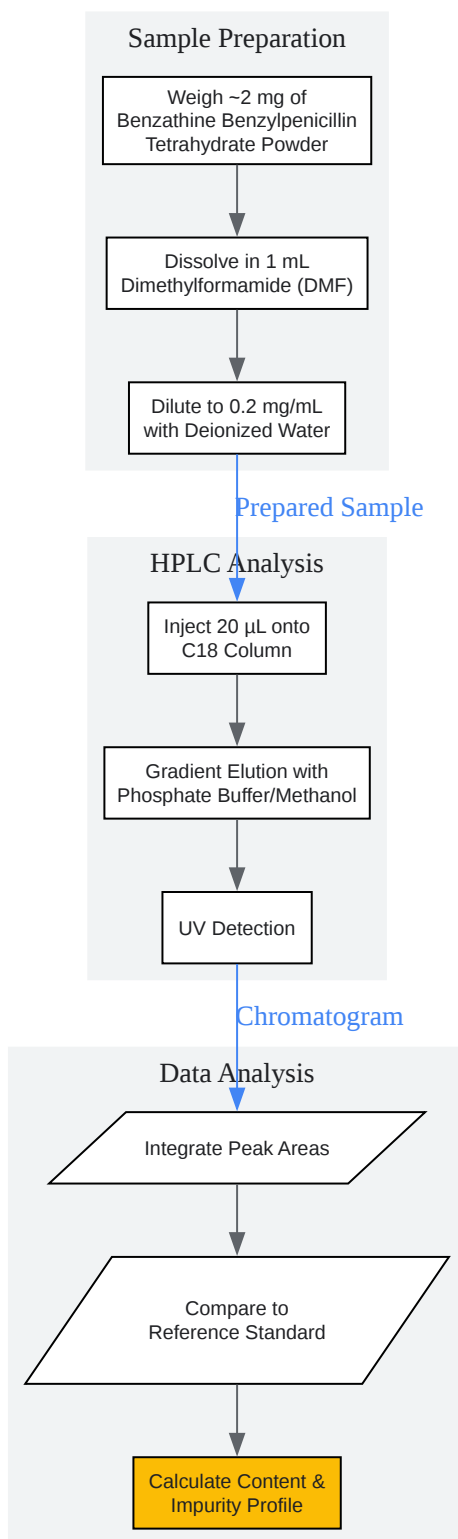
XRD is used to investigate the crystalline structure of the material.[17]

- Objective: To confirm the crystal system, space group, and unit cell parameters, and to detect any polymorphic changes.[1][17]
- Instrumentation: An X-ray diffractometer with a copper K $\alpha$  radiation source.
- Sample Preparation: The powder sample is gently packed into a sample holder.
- Procedure: The sample is scanned over a range of  $2\theta$  angles (e.g., from  $1.5^\circ$  to a higher angle) at a defined scan rate (e.g.,  $2^\circ/\text{min}$ ).[17]
- Data Analysis: The resulting diffraction pattern, with its characteristic peaks, is compared to reference patterns to confirm the crystalline identity.

## Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to **benzathine benzylpenicillin tetrahydrate**.

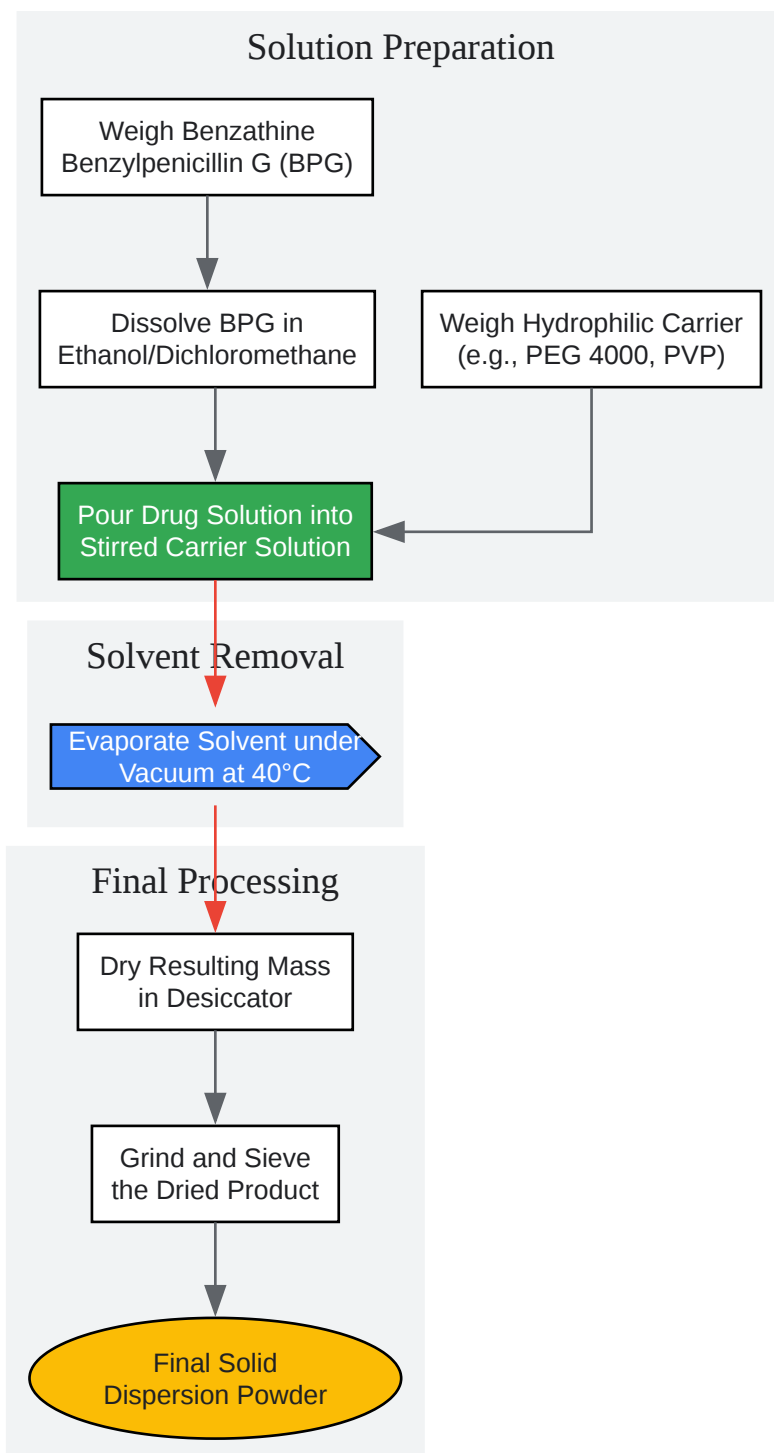
#### Analytical Workflow for Quality Control



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Caption: Experimental workflow for HPLC analysis of **Benzathine** Benzylpenicillin.

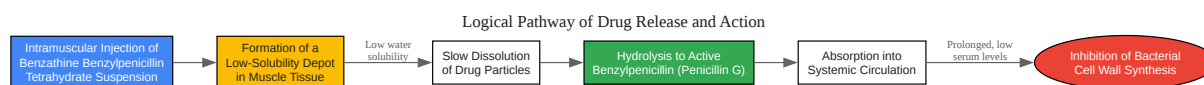
### Solid Dispersion Preparation (Solvent Evaporation)





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Caption: Workflow for preparing solid dispersions via the solvent evaporation method.



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Caption: The depot mechanism leading to prolonged release of active Benzylpenicillin.

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